

Application Notes and Protocols: 5-Chloroquinazoline-2,4-diamine

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Compound of Interest

Compound Name: 5-Chloroquinazoline-2,4-diamine

Cat. No.: B108604

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **5-Chloroquinazoline-2,4-diamine** in a laboratory setting. The information is compiled to ensure user safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

5-Chloroquinazoline-2,4-diamine is a heterocyclic organic compound with potential applications in medicinal chemistry and drug discovery. A summary of its key properties is presented below.

| Property | Value | Reference |
|--------------------------------|--|-----------|
| Molecular Formula | C ₈ H ₇ CIN ₄ | [1][2] |
| Molecular Weight | 194.62 g/mol | [1][2] |
| CAS Number | 17511-21-6 | [1][3] |
| Purity | ≥95% | [2][3] |
| Appearance | Solid | [3] |
| Hydrogen Bond Donor Count | 2 | [1] |
| Hydrogen Bond Acceptor Count | 4 | [1] |
| Topological Polar Surface Area | 77.8 Å ² | [1] |

Safety and Hazard Information

5-Chloroquinazoline-2,4-diamine is classified as a hazardous substance. All personnel should be aware of the potential risks and take necessary precautions.

GHS Hazard Classification:

| Hazard Class | Category | GHS Code | Signal Word | Hazard Statement |
|---|----------|----------|-------------|---|
| Skin Corrosion/Irritation | 2 | H315 | Warning | Causes skin irritation.[1][3] |
| Serious Eye Damage/Eye Irritation | 2A | H319 | Warning | Causes serious eye irritation.[1][3] |
| Specific Target Organ Toxicity, Single Exposure | 3 | H335 | Warning | May cause respiratory irritation.[1][3] |

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501.[3]

Handling and Storage Protocols

Proper handling and storage are crucial to ensure the stability of **5-Chloroquinazoline-2,4-diamine** and the safety of laboratory personnel.

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).[4]
- Skin and Body Protection: Laboratory coat. For larger quantities or when generating dust, a chemical-resistant apron or suit may be necessary.[4]
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.[4]

3.2. Safe Handling Protocol

- Ventilation: Always handle **5-Chloroquinazoline-2,4-diamine** in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [3]
- Dust Minimization: Minimize dust generation and accumulation during handling.[3]
- Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the work area.[3]
- Spill Management: In case of a spill, wear appropriate PPE, and clean up using an inert absorbent material.[3] Collect the spilled material in a sealed container for proper disposal.[3] Prevent the material from entering drains or waterways.[3]

3.3. Storage Protocol

- Container: Store in a tightly closed container.[3]
- Conditions: Keep in a cool, dry, and well-ventilated place.[2][3]
- Incompatibilities: Store away from incompatible substances, such as strong oxidizing agents.
[5]
- Ignition Sources: Keep away from sources of ignition.[3]

Experimental Protocols

While specific protocols for **5-Chloroquinazoline-2,4-diamine** are not widely published, its structure suggests it can be used as a building block in organic synthesis, particularly for creating more complex quinazoline derivatives. The following is a general protocol for its use in a nucleophilic aromatic substitution reaction.

4.1. General Protocol for Nucleophilic Aromatic Substitution

This protocol describes a general procedure for the reaction of **5-Chloroquinazoline-2,4-diamine** with a primary or secondary amine.

Materials:

- **5-Chloroquinazoline-2,4-diamine**
- Amine of choice
- Anhydrous solvent (e.g., N,N-Dimethylformamide (DMF), Dioxane)
- Base (e.g., N,N-Diisopropylethylamine (DIPEA), Potassium Carbonate)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath

- Condenser
- Inert atmosphere (Nitrogen or Argon)
- Standard work-up and purification equipment (e.g., separatory funnel, rotary evaporator, column chromatography supplies)

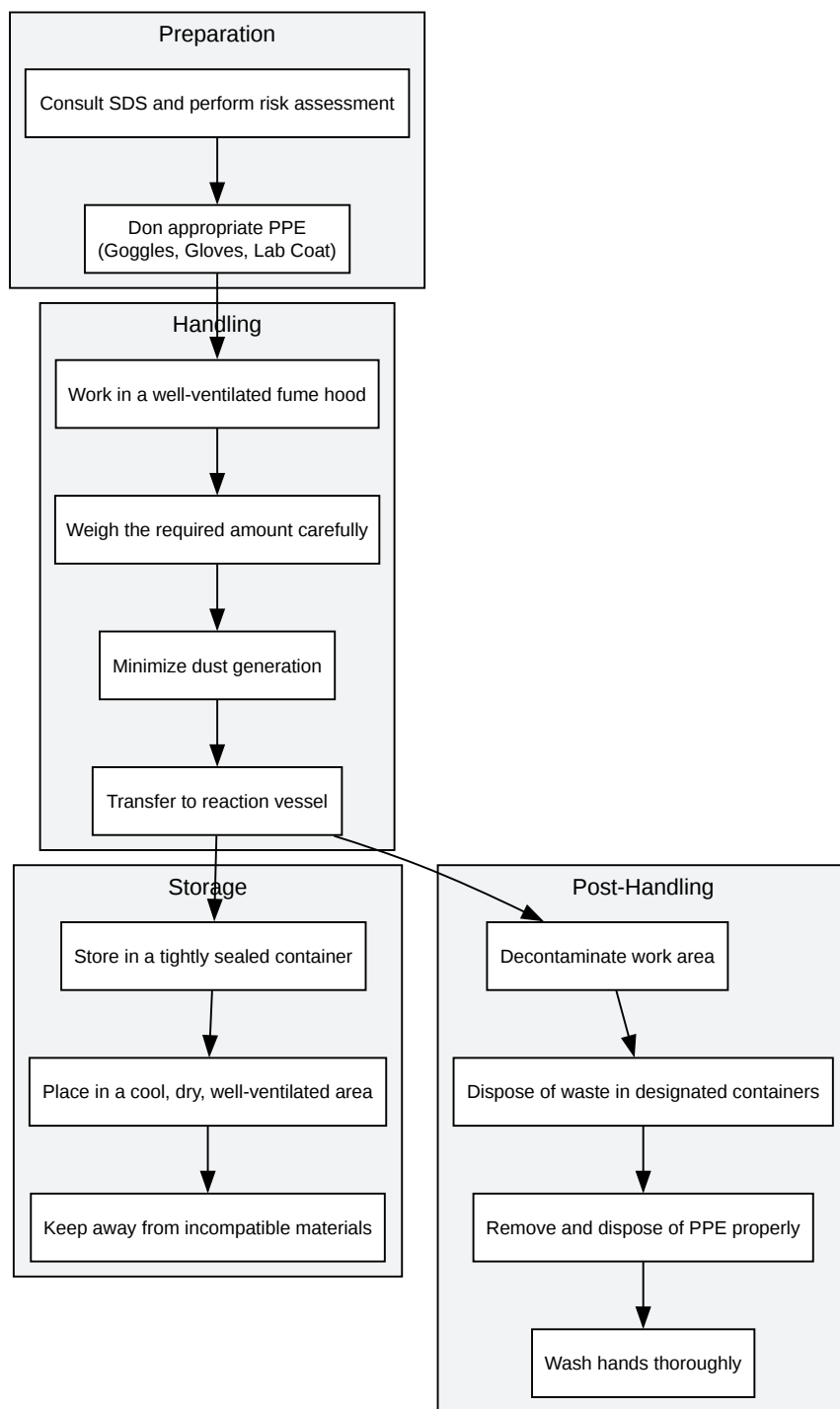
Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add **5-Chloroquinazoline-2,4-diamine** (1 equivalent).
- **Solvent Addition:** Add the anhydrous solvent to dissolve or suspend the starting material.
- **Reagent Addition:** Add the amine (1-1.2 equivalents) and the base (2-3 equivalents) to the reaction mixture.
- **Reaction Conditions:** Stir the mixture at an elevated temperature (e.g., 80-120 °C) and monitor the reaction progress by an appropriate method (e.g., TLC, LC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. If a solid precipitate forms, it can be collected by filtration. Otherwise, dilute the reaction mixture with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography, recrystallization, or other suitable methods.
- **Characterization:** Characterize the purified product using standard analytical techniques (e.g., NMR, MS, IR).

Visualizations

5.1. Safe Handling and Storage Workflow

Safe Handling and Storage Workflow for 5-Chloroquinazoline-2,4-diamine

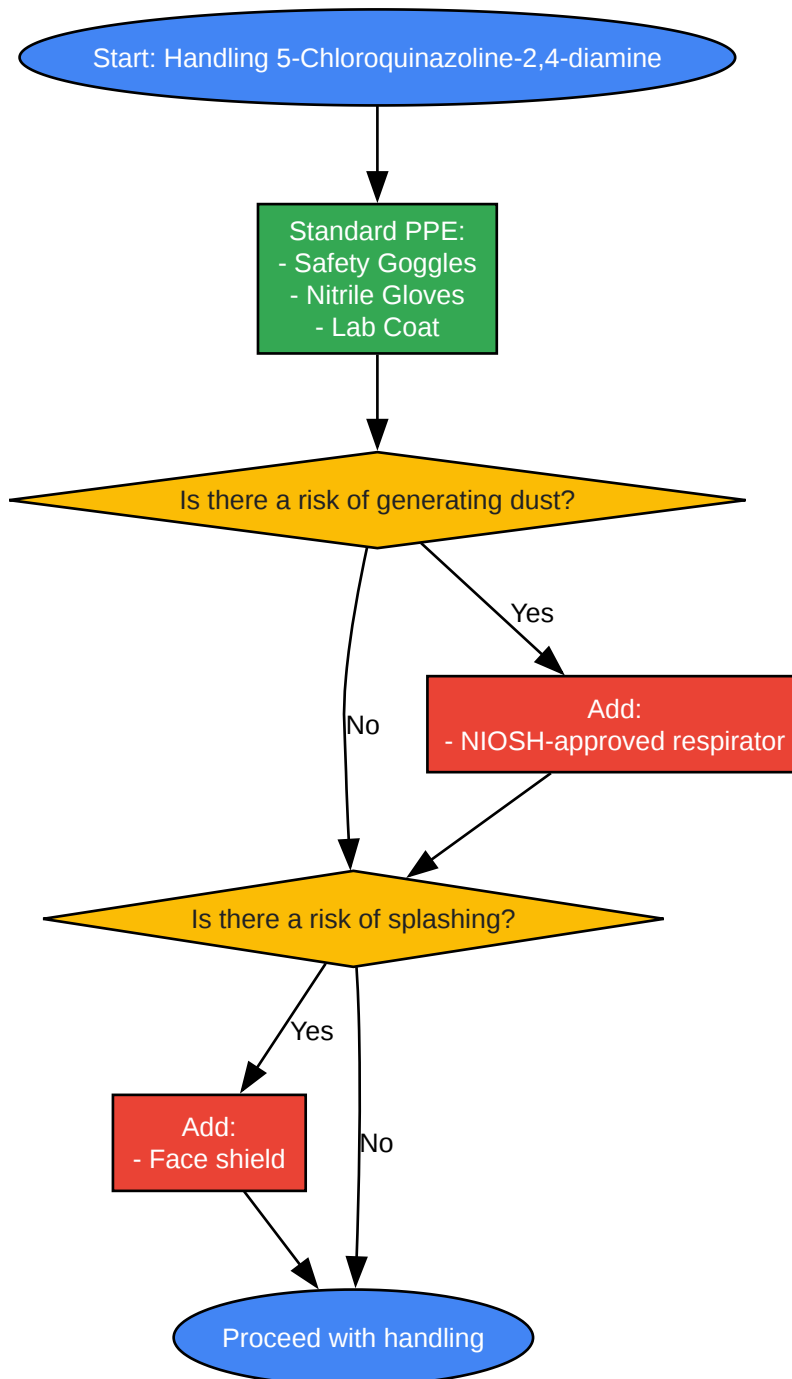


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Caption: Workflow for safe handling and storage.

5.2. PPE Selection Logic

PPE Selection for Handling 5-Chloroquinazoline-2,4-diamine

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Caption: Decision tree for PPE selection.

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